

Application Notes & Protocols: CuS Nanoparticles in Drug Delivery Systems

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Compound of Interest

Compound Name: Copper sulfide (CuS)

Cat. No.: B8194774

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Copper sulfide (CuS) nanoparticles have emerged as a versatile and promising platform in the field of nanomedicine, particularly for drug delivery and cancer therapy.[1] Their strong optical absorption in the near-infrared (NIR) region (700-1100 nm) makes them excellent agents for photothermal therapy (PTT).[2][3] When irradiated with NIR light, CuS nanoparticles efficiently convert light energy into heat, inducing localized hyperthermia that can ablate tumor cells.[3][4] This unique property also enables their use as stimuli-responsive drug carriers, where drug release can be precisely triggered at a target site by external light application.[5][6]

These application notes provide an overview of the synthesis, functionalization, and application of CuS nanoparticles in drug delivery systems, along with detailed experimental protocols for their preparation and evaluation.

Physicochemical Properties and Quantitative Data

The therapeutic efficacy and biocompatibility of CuS nanoparticles are highly dependent on their physicochemical properties. Various synthesis methods allow for the tuning of their size,

shape, and surface chemistry.[\[5\]](#)[\[7\]](#)

Property	Value Range	Method/Conditions	Reference
Particle Size (TEM)	~10 - 70 nm	Hydrothermal, Co-precipitation	[1] [5] [8]
Hydrodynamic Diameter (DLS)	35 nm	DLS in aqueous solution	[9]
Zeta Potential	-6.07 mV	PEG-coated CuS NPs	[9]
NIR Absorption Peak	900 - 1064 nm	UV-Vis-NIR Spectroscopy	[3] [5] [10]
Drug Loading Efficiency	~100%	Doxorubicin (Dox) on hollow CuS NPs	[11]
In Vitro Cytotoxicity (IC50)	Varies by cell line and NP concentration	MTT Assay on MCF-7 cells	[12]
Biodistribution (24h post-i.v.)	Liver: ~67% ID, Spleen: ~3.3% ID, Renal Clearance: ~23% ID	Intravenous injection in mice	[8] [13]
Acute Toxicity (LD50)	54.5 mg/kg	Intravenous injection in mice	[14]

Experimental Protocols

Protocol 1: Synthesis of CuS Nanoparticles via Hydrothermal Method

This protocol describes a facile synthesis of uniform, PEG-coated CuS nanoparticles.

Materials:

- Copper (II) chloride dihydrate ($\text{CuCl}_2 \cdot 2\text{H}_2\text{O}$)
- Sodium citrate

- Sodium sulfide nonahydrate ($\text{Na}_2\text{S}\cdot 9\text{H}_2\text{O}$)
- Polyethylene glycol (PEG)
- Ultrapure water
- Argon gas

Procedure:

- Prepare the following aqueous solutions: 1.0 mg/mL sodium citrate and 0.85 mg/mL $\text{CuCl}_2\cdot 2\text{H}_2\text{O}$.[\[9\]](#)
- In a flask, add 10 mL of the sodium citrate solution and 10 mL of the $\text{CuCl}_2\cdot 2\text{H}_2\text{O}$ solution to 30 mL of ultrapure water.[\[9\]](#)
- Protect the solution with argon gas and stir for 30 minutes at room temperature.[\[9\]](#)
- Prepare a 78 mg/mL $\text{Na}_2\text{S}\cdot 9\text{H}_2\text{O}$ aqueous solution.
- Dropwise, add 50 μL of the $\text{Na}_2\text{S}\cdot 9\text{H}_2\text{O}$ solution into the reaction mixture and continue stirring for another 5 minutes.[\[9\]](#)
- To functionalize the surface, add a desired amount of PEG and stir for several hours.
- Transfer the final solution to a Teflon-lined autoclave and heat at 90°C for 15 minutes.[\[5\]](#)
- After cooling to room temperature, collect the nanoparticles by centrifugation.
- Wash the resulting CuS nanoparticles multiple times with ethanol and water to remove unreacted precursors.
- Resuspend the purified nanoparticles in PBS or water for storage and future use.

Characterization:

- Size and Morphology: Transmission Electron Microscopy (TEM).
- Hydrodynamic Size & Zeta Potential: Dynamic Light Scattering (DLS).

- Optical Properties: UV-Vis-NIR Spectrophotometer.

Protocol 2: Doxorubicin (Dox) Loading onto CuS Nanoparticles

This protocol details the loading of the chemotherapeutic drug Doxorubicin onto hollow CuS nanoparticles.

Materials:

- Hollow CuS nanoparticles (synthesized or purchased)
- Doxorubicin hydrochloride (Dox)
- Phosphate-buffered saline (PBS), pH 7.4
- Deionized water

Procedure:

- Disperse a known concentration of hollow CuS nanoparticles in deionized water.
- Prepare a Dox solution in deionized water.
- Mix the CuS nanoparticle suspension with the Dox solution at a specific weight ratio (e.g., 1:1).
- Stir the mixture at room temperature for 24 hours in the dark to allow for drug adsorption into the porous shell and hollow core.
- After incubation, centrifuge the mixture to separate the Dox-loaded CuS nanoparticles (Dox-CuS) from the supernatant containing unloaded drug.
- Carefully collect the supernatant to determine the amount of unloaded Dox.
- Wash the Dox-CuS pellet with PBS (pH 7.4) to remove any loosely bound drug.
- Lyophilize the final product for storage.

Quantification of Loading Efficiency:

- Measure the absorbance of the supernatant using a UV-Vis spectrophotometer at the characteristic wavelength for Dox (~480 nm).
- Calculate the amount of unloaded Dox using a standard calibration curve.
- Determine the Drug Loading Efficiency (DLE) and Drug Loading Content (DLC) using the following formulas:
 - $DLE (\%) = (Total\ Dox - Free\ Dox) / Total\ Dox * 100$
 - $DLC (\%) = (Total\ Dox - Free\ Dox) / Weight\ of\ Dox-CuS * 100$

Protocol 3: In Vitro Stimuli-Responsive Drug Release

This protocol evaluates the release of Dox from Dox-CuS nanoparticles triggered by NIR light and acidic pH, mimicking the tumor microenvironment.

Materials:

- Dox-CuS nanoparticles
- Phosphate-buffered saline (PBS) at pH 7.4 and Citrate buffer at pH 5.6[11]
- Dialysis tubing (with appropriate molecular weight cut-off)
- NIR laser (e.g., 808 nm or 980 nm)[3][4]
- Shaking incubator

Procedure:

- Disperse a known amount of Dox-CuS nanoparticles in 1 mL of the release buffer (either pH 7.4 PBS or pH 5.6 citrate buffer).
- Transfer the suspension into a dialysis bag.
- Place the dialysis bag into a container with 20 mL of the corresponding fresh buffer.

- Maintain the container in a shaking incubator at 37°C.
- For the NIR-triggered group: At predetermined time points, irradiate the dialysis bag with an NIR laser (e.g., 1.0 W/cm²) for 5-10 minutes.[15]
- For all groups: At selected time intervals, withdraw a small aliquot (e.g., 1 mL) of the buffer from the container and replace it with an equal volume of fresh buffer to maintain sink conditions.
- Quantify the amount of Dox released into the aliquot using UV-Vis spectrophotometry or fluorescence spectroscopy.
- Plot the cumulative drug release percentage against time. The results are expected to show significantly higher drug release at acidic pH and upon NIR irradiation.[11]

Protocol 4: In Vitro Cytotoxicity and Photothermal Ablation Assay

This protocol assesses the biocompatibility of CuS nanoparticles and their efficacy in photothermal cancer cell killing using the MTT assay.

Materials:

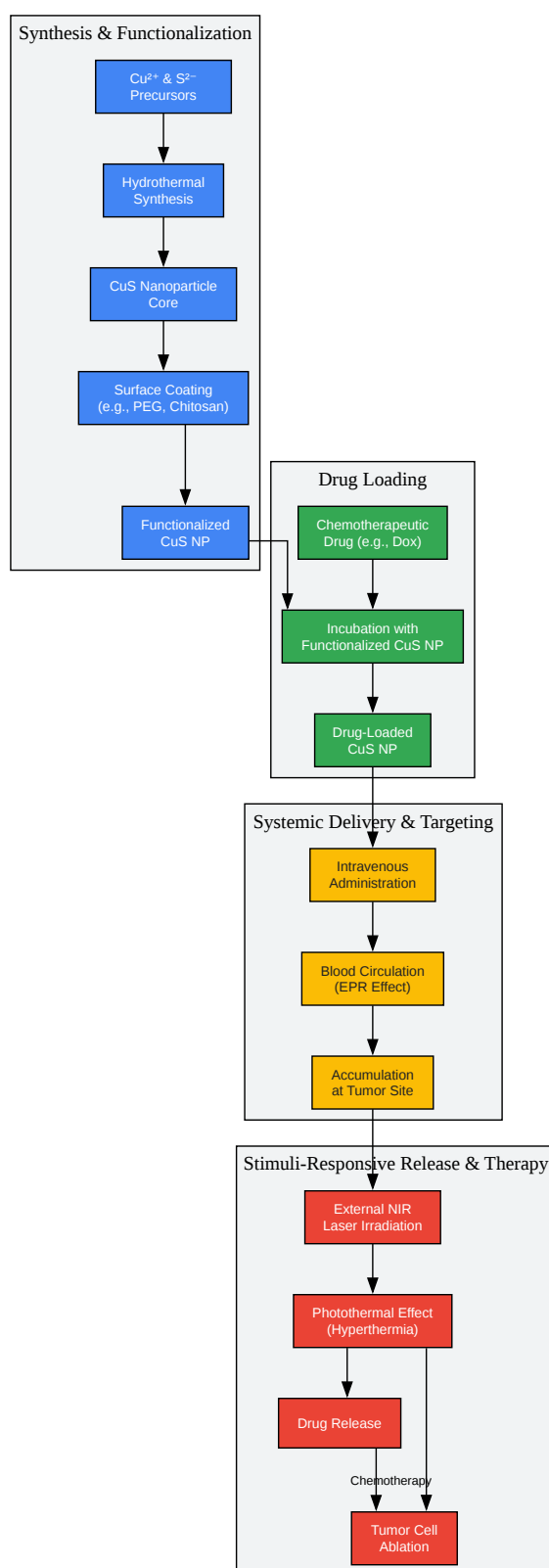
- Cancer cell line (e.g., HeLa, MCF-7)[3][12]
- Cell culture medium (e.g., DMEM) with 10% FBS
- CuS nanoparticles suspension in PBS
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution
- Dimethyl sulfoxide (DMSO)
- 96-well plates
- NIR laser

Procedure:

- Seed cells in a 96-well plate at a density of 1×10^4 cells/well and incubate for 24 hours at 37°C in a 5% CO₂ atmosphere.[12]
- Remove the medium and add fresh medium containing various concentrations of CuS nanoparticles (e.g., 0, 25, 50, 100, 200, 400 µg/mL).[12]
- Incubate the cells with nanoparticles for another 12-24 hours.
- For PTT groups: Irradiate the designated wells with an NIR laser (e.g., 915 nm, 0.5 W/cm²) for 5 minutes.[15] Control groups should include cells only, cells with laser only, and cells with nanoparticles only.
- After irradiation, incubate for another 24 hours.
- Add 10 µL of MTT solution to each well and incubate for 4 hours.
- Remove the medium and add 150 µL of DMSO to each well to dissolve the formazan crystals.
- Measure the absorbance at 570 nm using a microplate reader.
- Calculate cell viability as a percentage relative to the untreated control cells.

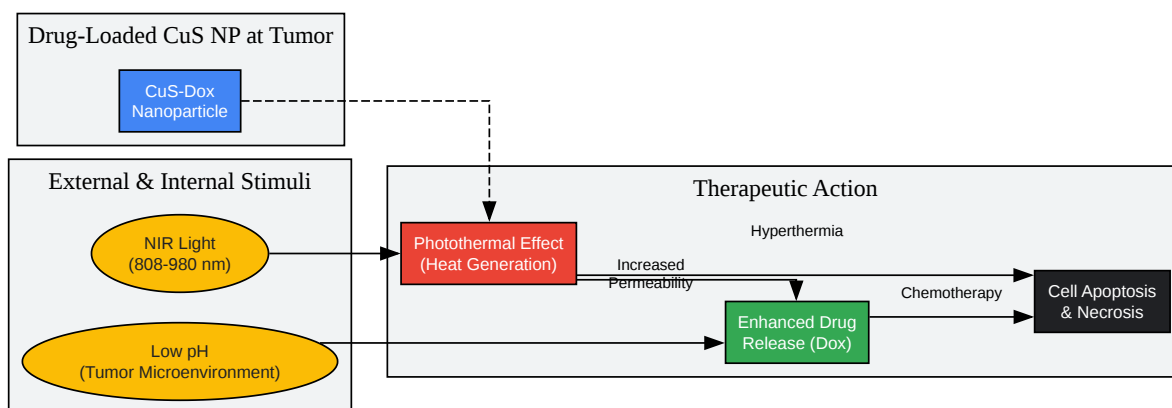
Visualized Workflows and Mechanisms

The following diagrams illustrate the key processes involved in using CuS nanoparticles for drug delivery.



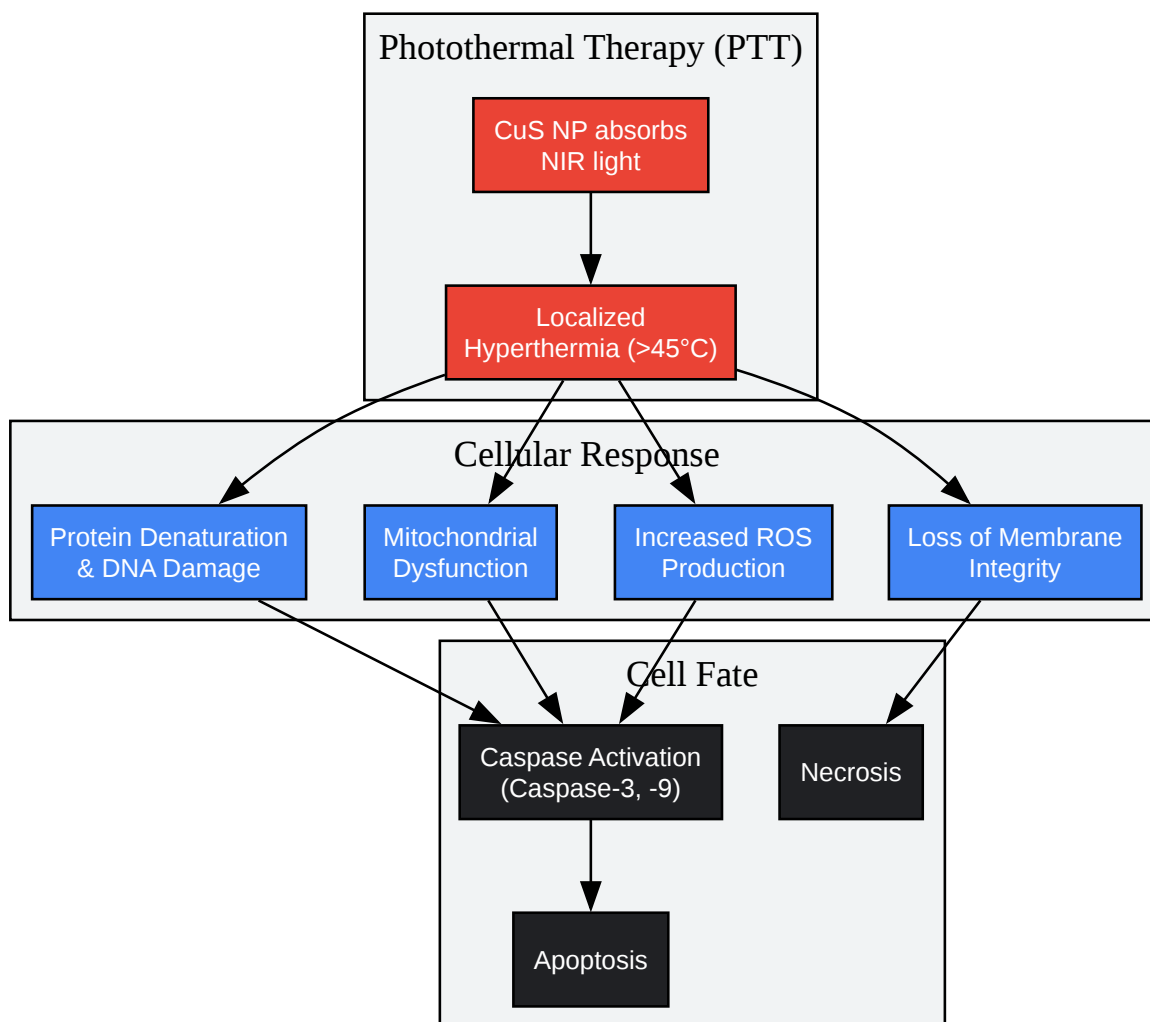
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Caption: Overall workflow for CuS nanoparticle-based drug delivery.



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Caption: Dual stimuli-responsive drug release and therapy mechanism.



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Caption: Signaling pathway for PTT-induced cancer cell death.

Applications and Future Perspectives

CuS nanoparticles are a powerful platform for combined chemotherapy and photothermal therapy.[10] Their ability to absorb NIR light allows for deep tissue penetration, making them suitable for treating solid tumors.[10] The stimuli-responsive nature of drug release from CuS carriers minimizes systemic toxicity and enhances therapeutic efficacy at the target site.[6][11]

Future research is focused on:

- Multimodal Imaging: Integrating CuS nanoparticles with imaging agents (e.g., for MRI or PET) to create theranostic platforms for simultaneous diagnosis and therapy.[10]
- Targeted Delivery: Conjugating targeting ligands such as antibodies, peptides, or aptamers to the nanoparticle surface to further improve tumor-specific accumulation.[10][11]
- Combination Immunotherapy: Using the PTT effect to induce immunogenic cell death, which releases tumor antigens and can enhance the efficacy of checkpoint blockade immunotherapy.[16]
- Biodegradability and Safety: Developing biodegradable CuS nanostructures to ensure complete clearance from the body and further minimize long-term toxicity concerns.[13]

By refining their synthesis, functionalization, and therapeutic strategies, CuS nanoparticles hold significant potential to advance the field of targeted drug delivery and cancer treatment.

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